

# Essential Safety and Logistics for Handling **tert-Butyl 2-bromopropanoate**

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## Compound of Interest

Compound Name: **tert-Butyl 2-bromopropanoate**

Cat. No.: **B051003**

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **tert-Butyl 2-bromopropanoate** (CAS No. 39149-80-9). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**tert-Butyl 2-bromopropanoate** is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation. Furthermore, it is a combustible liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) The following tables summarize the key hazards and the recommended personal protective equipment.

Table 1: Hazard Summary

Hazard Statement	GHS Classification
Causes skin irritation	Skin Irrit. 2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Causes serious eye irritation	Eye Irrit. 2A <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
May cause respiratory irritation	STOT SE 3 <a href="#">[1]</a>
Combustible liquid	Flammable liquid <a href="#">[2]</a> <a href="#">[3]</a>

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye and Face	Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles when there is a splash hazard.
Hand Protection	Chemical-resistant gloves. Given the nature of the compound (a halogenated ester), nitrile gloves may offer splash protection but are not recommended for prolonged contact. Butyl rubber or Viton™ gloves are generally recommended for esters and halogenated hydrocarbons. Always consult the glove manufacturer's specific chemical resistance data.
Skin and Body	A flame-resistant laboratory coat should be worn. Ensure that skin is not exposed.
Respiratory	If working outside of a certified chemical fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required.[4][5][6][7]

## Operational and Disposal Plans

A systematic approach to handling, from preparation to disposal, is essential for safety.

## Experimental Workflow

The following diagram outlines the standard operating procedure for the safe handling of **tert-Butyl 2-bromopropanoate**.



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Caption: Workflow for the safe handling of **tert-Butyl 2-bromopropanoate**.

## Step-by-Step Handling Protocol

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **tert-Butyl 2-bromopropanoate** before beginning any work.
  - Put on all required PPE as detailed in Table 2.
  - Ensure that the chemical fume hood is certified and functioning correctly.
- Handling:
  - Conduct all weighing, measuring, and handling of the chemical inside a certified chemical fume hood to minimize inhalation exposure.
  - Use appropriate, clean glassware and equipment.
  - Keep containers of **tert-Butyl 2-bromopropanoate** closed when not in use.
- Cleanup:
  - Decontaminate all glassware and equipment that has come into contact with the chemical.
  - Clean the work area in the fume hood thoroughly after the procedure is complete.

## Spill Response Plan

In the event of a spill, immediate and appropriate action is crucial.

- Evacuation and Notification:
  - Alert all personnel in the immediate area of the spill.
  - If the spill is large or you feel it is unsafe to handle, evacuate the laboratory and notify your supervisor and the institutional safety office immediately.
- Small Spill Cleanup (Inside a Fume Hood):

- Ensure all ignition sources are removed from the area.[8]
- Wearing the appropriate PPE, contain the spill with an inert absorbent material such as sand, vermiculite, or a commercial spill pad.[9]
- Carefully collect the absorbed material into a labeled, sealable container for hazardous waste.
- Clean the spill area with soap and water.

## Disposal Plan

Proper disposal of **tert-Butyl 2-bromopropanoate** and any contaminated materials is mandatory to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- **tert-Butyl 2-bromopropanoate** is a halogenated organic compound. All waste, including unused product and contaminated materials (e.g., absorbent pads, gloves), must be collected in a designated, properly labeled hazardous waste container for halogenated organic waste.[10][11]

- Do not mix halogenated organic waste with non-halogenated waste.[11][12]

- Waste Storage:

- Keep the hazardous waste container tightly sealed and store it in a cool, dry, well-ventilated area, away from incompatible materials.[10]

- Waste Disposal:

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office. Do not dispose of this chemical down the drain.[10][13]

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